

Technical Dossier: 3-Bromo-5-difluoromethoxy-4-fluorophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-5-difluoromethoxy-4-fluorophenol

Cat. No.: B1409823

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the physicochemical properties of **3-Bromo-5-difluoromethoxy-4-fluorophenol**, a halogenated phenol derivative of interest in medicinal chemistry and materials science.

Core Physicochemical Data

The fundamental molecular characteristics of **3-Bromo-5-difluoromethoxy-4-fluorophenol** are summarized below. These values are critical for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value
Molecular Formula	C ₇ H ₄ BrF ₃ O ₂
Molecular Weight	257.01 g/mol [1]
Monoisotopic Mass	255.93468 Da

Logical Relationship of Molecular Components

The molecular weight of a compound is a direct function of its elemental composition. The following diagram illustrates the relationship between the constituent elements of **3-Bromo-5-**

difluoromethoxy-4-fluorophenol and its final calculated molecular weight.

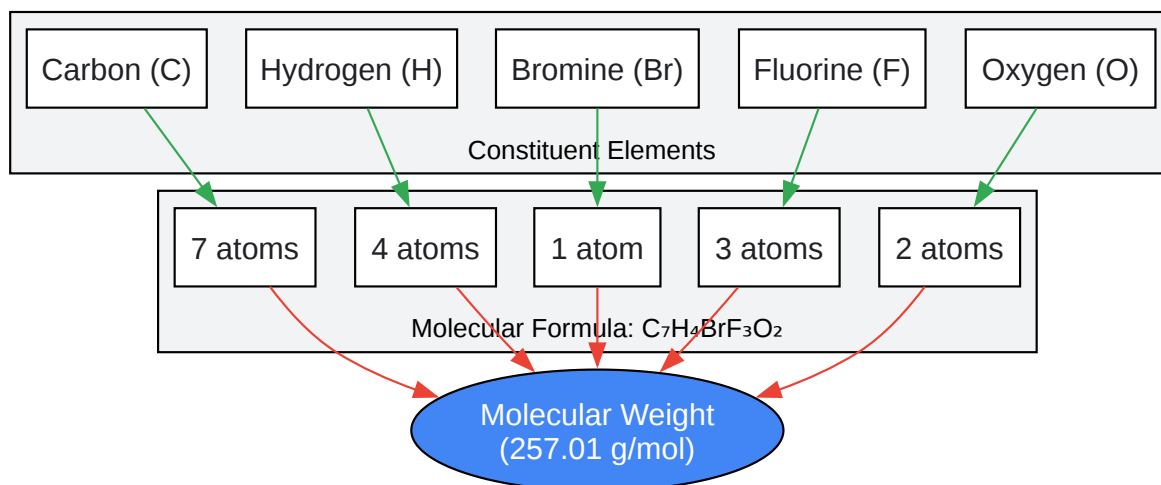


Figure 1. Derivation of Molecular Weight

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Caption: Derivation of Molecular Weight from Elemental Composition.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **3-Bromo-5-difluoromethoxy-4-fluorophenol** are typically proprietary to the manufacturing entity. However, a general synthetic approach can be inferred from related chemical literature. A plausible synthetic route would involve the bromination and subsequent difluoromethoxylation of a suitable fluorophenol precursor.

General Synthetic Workflow:

The following diagram outlines a conceptual workflow for the synthesis and analysis of the target compound.

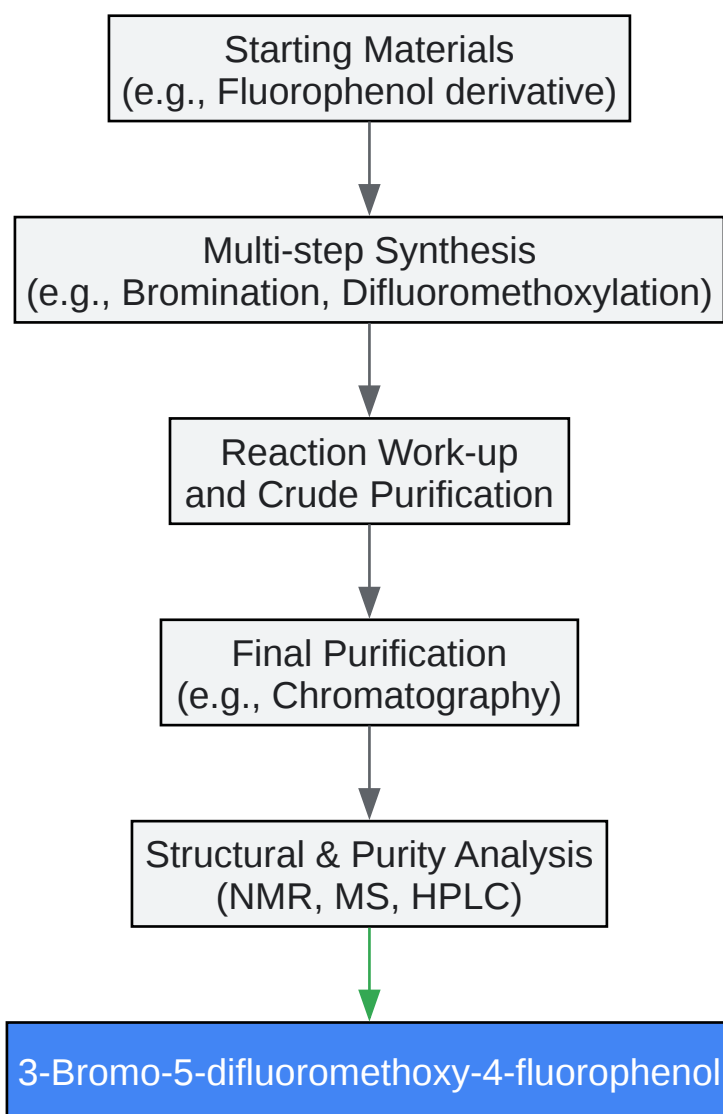


Figure 2. Conceptual Synthetic and Analytical Workflow

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Caption: Conceptual Synthesis and Analysis Workflow.

Note: This document is intended for informational purposes for a technical audience. Specific experimental details should be sourced from peer-reviewed literature or the appropriate chemical supplier documentation.

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References

- 1. 1805503-04-1|3-Bromo-5-(difluoromethoxy)-4-fluorophenol|BLDPharm [bldpharm.com]
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